

Application Notes and Protocols for Volicitin

Extraction from Insect Regurgitant

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Compound of Interest

Compound Name: Volicitin

Cat. No.: B1247072

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These application notes provide a detailed protocol for the extraction and purification of **volicitin**, a potent elicitor of plant defense responses, from the regurgitant of insect larvae, primarily the beet armyworm (*Spodoptera exigua*). **Volicitin**, chemically identified as N-(17-hydroxylinolenoyl)-L-glutamine, and related fatty acid-amino acid conjugates (FACs) are crucial for understanding plant-herbivore interactions and have potential applications in developing novel strategies for crop protection and inducing the biosynthesis of valuable plant secondary metabolites.

Introduction

Plants respond to insect herbivory by releasing a blend of volatile organic compounds that can attract natural enemies of the herbivores, an indirect defense mechanism. This response is not merely a reaction to mechanical wounding but is triggered by specific chemical elicitors present in the oral secretions of the feeding insects. **Volicitin**, first isolated from the regurgitant of *Spodoptera exigua* larvae, is a key elicitor that induces maize and other plants to release a characteristic blend of volatiles.^{[1][2][3][4][5]} The study of **volicitin** and its analogs provides a deeper understanding of the complex chemical ecology of plant-insect interactions. This protocol details the methodology for the extraction and purification of **volicitin** for research and potential drug development applications.

Data Presentation

Table 1: Major Fatty Acid-Amino Acid Conjugates (FACs) and Related Compounds in *Spodoptera exigua* Oral Secretion

Compound Name	Chemical Structure	Approximate Retention Time (HPLC)	Bioactivity
Volicitin	N-(17-hydroxylinolenoyl)-L-glutamine	7.5 min	High
N-(17-hydroxylinoleoyl)-L-glutamine		8.0 min	Lower than volicitin
17-hydroxylinolenic acid		11.1 min	Low
N-linolenoyl-L-glutamine		11.9 min	Moderate
17-hydroxylinoleic acid		12.0 min	Low
N-linoleoyl-L-glutamine		12.6 min	Moderate
Linolenic acid		15.2 min	Low
Linoleic acid		16.2 min	Low

Data compiled from Alborn et al., 1997 and Alborn et al., 2000.[\[6\]](#)[\[7\]](#)

Table 2: Volicitin-Related Compounds in the Regurgitant of Various Lepidopteran Species

Insect Species	Volicitin	N-(17-hydroxylinoleoyl)-glutamine	N-linolenoylglutamine	N-linoleoylglutamine
Spodoptera exigua (Noctuidae)	Present	Present	Present	Present
Helicoverpa armigera (Noctuidae)	Present	Present	Present	Present
Mythimna separata (Noctuidae)	Present	Present	Present	Present
Spodoptera litura (Noctuidae)	Present	Present	Present	Present
Agrius convolvuli (Sphingidae)	Absent	Absent	Main Component	Main Component

Data from Mori et al., 2003.[\[8\]](#)

Experimental Protocols

Collection of Insect Regurgitant

This protocol is optimized for *Spodoptera exigua* larvae but can be adapted for other lepidopteran species.

Materials:

- Late-instar *Spodoptera exigua* larvae (reared on a suitable diet, e.g., maize or cotton leaves).
- Soft forceps.
- Microcapillary tubes or a micropipette with fine tips.

- Eppendorf tubes, pre-weighed and chilled on ice.
- Deionized water.

Procedure:

- Gently hold a late-instar larva with soft forceps, applying slight pressure to the anterior region to induce regurgitation.
- Carefully collect the regurgitant from the larva's oral cavity using a microcapillary tube or a micropipette.
- Pool the collected regurgitant from multiple larvae into a pre-weighed, chilled Eppendorf tube.
- To increase the volume and facilitate further processing, an equal volume of a 50% water/acetonitrile solution can be added to the collected regurgitant.[8]
- Determine the weight of the collected regurgitant and store it at -20°C or below until extraction.

Extraction and Purification of Volicitin

This protocol employs a series of liquid chromatography steps to isolate **volicitin** from other components in the insect regurgitant.[1][2]

Materials:

- Collected insect regurgitant.
- Dichloromethane.[3]
- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- Acetic acid (or other suitable acid for solvent modification).
- High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector.

- C18 reverse-phase HPLC column (e.g., YMC ODS-AQ S-5, 4.6 mm ID x 250 mm).[7]
- Fraction collector.
- Rotary evaporator or nitrogen stream for solvent evaporation.

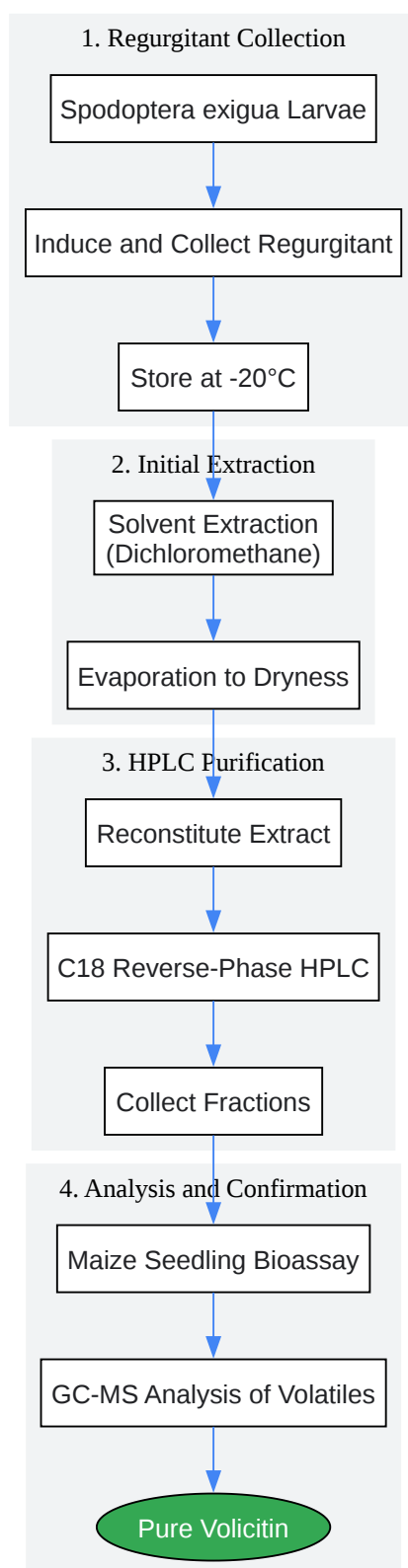
Procedure:

- Initial Solvent Extraction:
 - Thaw the collected regurgitant.
 - Perform a solvent extraction with dichloromethane to partition the lipophilic compounds, including **volicitin**.[3]
 - Evaporate the dichloromethane extract to dryness under a gentle stream of nitrogen or using a rotary evaporator.
- High-Performance Liquid Chromatography (HPLC) Purification:
 - Reconstitute the dried extract in a suitable solvent (e.g., a small volume of the initial mobile phase).
 - Inject the sample onto a C18 reverse-phase HPLC column.
 - Elute the compounds using a gradient of acetonitrile in water with a small percentage of acetic acid (e.g., 0.05%). A typical gradient could be:
 - 40-100% acetonitrile in water over 10 minutes.
 - Hold at 100% acetonitrile for 15 minutes.
 - Flow rate: 1 ml/min.[7]
 - Monitor the elution profile at 200 nm.[6][7]
 - Collect fractions based on the chromatogram peaks. **Volicitin** typically elutes at approximately 7.5 minutes under these conditions.

- Multiple rounds of HPLC purification may be necessary to achieve high purity.
- Bioassay for Activity (Optional but Recommended):
 - To confirm the activity of the purified fractions, a bioassay can be performed.
 - Apply the purified **volicitin** (in an aqueous solution) to mechanically damaged maize seedlings.
 - Incubate the seedlings for a set period (e.g., 12 hours).
 - Collect the volatiles released by the seedlings and analyze them by gas chromatography-mass spectrometry (GC-MS).
 - A significant increase in the release of characteristic terpenoids and indole compared to control plants indicates the presence of active **volicitin**.[\[2\]](#)

Visualizations

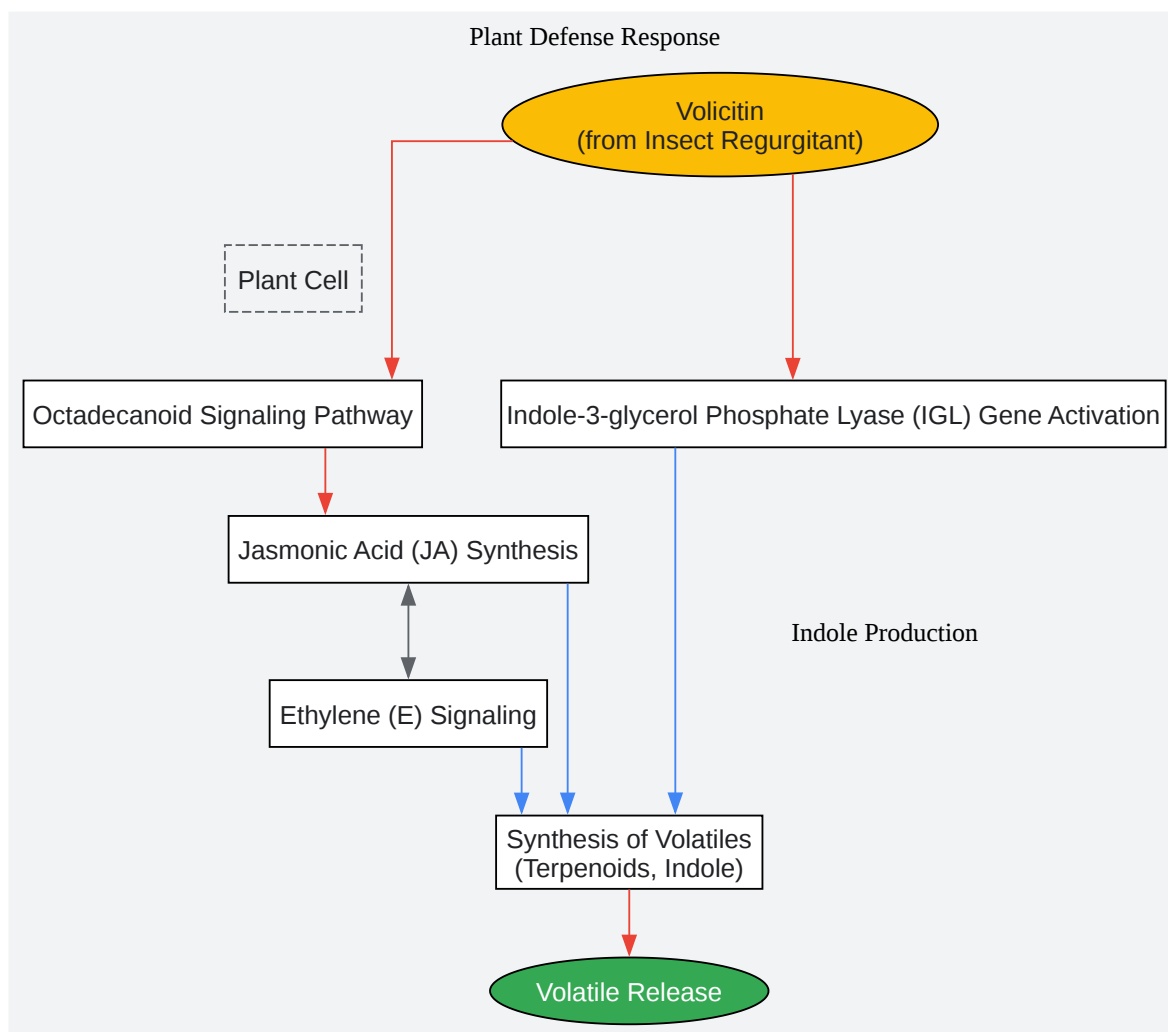
Experimental Workflow for Volicitin Extraction



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Caption: Workflow for the extraction and purification of **volicitin**.

Volicitin-Induced Signaling Pathway in Plants



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Caption: Simplified signaling pathway of **volicitin** in plants.

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